

Ethyl 4,6-dichloronicotinate: A Key Intermediate in Agrochemical Synthesis

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Compound of Interest

Compound Name: Ethyl 4,6-dichloronicotinate

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Ethyl 4,6-dichloronicotinate is a versatile chemical intermediate that serves as a crucial building block in the synthesis of a variety of agrochemicals, including herbicides and insecticides.^[1] Its dichlorinated pyridine structure provides reactive sites for further chemical modifications, allowing for the construction of complex molecules with desired biological activities. This document provides detailed application notes and protocols for the use of **Ethyl 4,6-dichloronicotinate** in the synthesis of agrochemicals, along with relevant quantitative data and visualizations of synthetic pathways.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 4,6-dichloronicotinate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ Cl ₂ NO ₂	[2]
Molecular Weight	220.05 g/mol	[2]
Appearance	White to light yellow solid	[3]
Melting Point	32-34 °C	[2]
Boiling Point	85°C/0.01mmHg	[2][3]
Solubility	Soluble in methanol	[2][3]
Purity	≥98%	[4]

Synthesis of Ethyl 4,6-dichloronicotinate

Ethyl 4,6-dichloronicotinate is typically synthesized from ethyl 4,6-dihydroxynicotinate. The following protocol provides a general procedure for its preparation.[3]

Experimental Protocol:

Materials:

- Ethyl 4,6-dihydroxynicotinate
- Phosphorus oxychloride (POCl₃)
- Ice water
- Ethyl acetate (EtOAc)
- Saturated brine solution
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

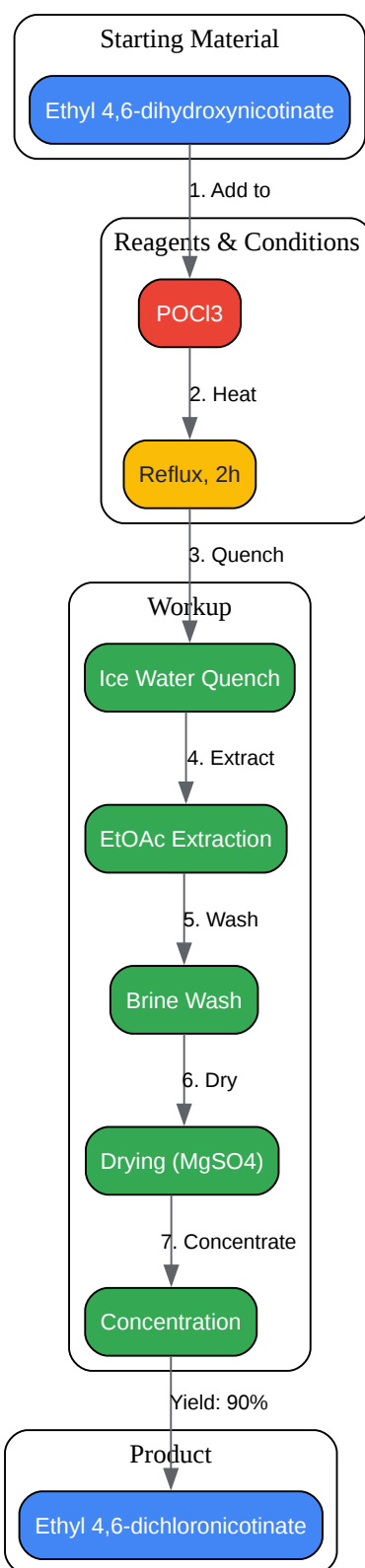
- Slowly add ethyl 4,6-dihydroxynicotinate (60 g, 0.328 mol) to phosphorus oxychloride (500 mL).

- Heat the mixture to reflux and maintain for 2 hours.
- After the reaction is complete, remove the excess phosphorus oxychloride by distillation under reduced pressure.
- Carefully pour the residue into ice water and stir for 30 minutes.
- Extract the aqueous mixture three times with ethyl acetate.
- Combine the organic phases and wash with saturated brine.
- Dry the organic phase over anhydrous magnesium sulfate.
- Concentrate the solution under vacuum to obtain **Ethyl 4,6-dichloronicotinate**.

Quantitative Data:

Starting Material	Product	Yield	Analytical Data
Ethyl 4,6-dihydroxynicotinate (60 g)	Ethyl 4,6-dichloronicotinate (65 g)	90%	¹ H NMR (300 MHz, DMSO-d ₆): δ 8.80 (s, 1H), 7.95 (s, 1H), 4.34 (q, J=6.9 Hz, 2H), 1.31 (t, J=6.9 Hz, 3H); Mass Spectra (ESI) m/z: 220.1 [M+H] ⁺

Synthesis Workflow:



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Caption: Synthesis of **Ethyl 4,6-dichloronicotinate**.

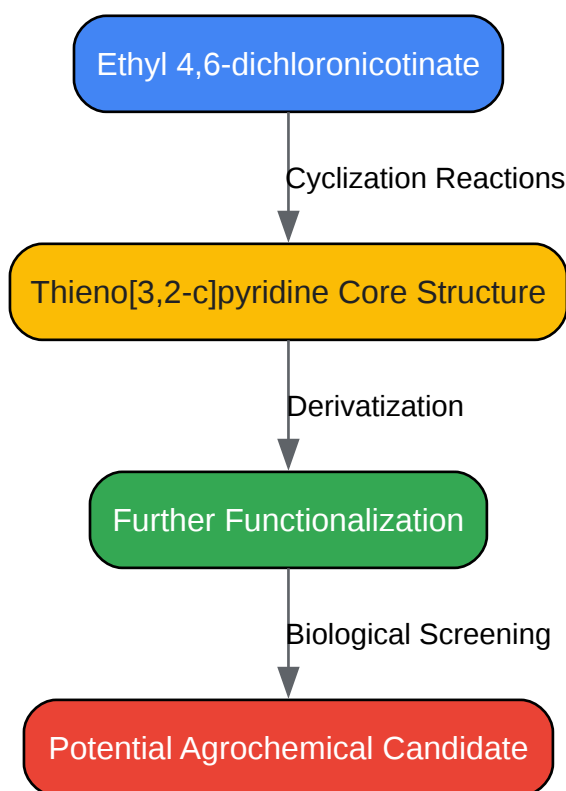
Application in Agrochemical Synthesis

Ethyl 4,6-dichloronicotinate is a valuable precursor for the synthesis of various agrochemicals, particularly those containing a substituted pyridine ring system. The chloro-substituents at the 4 and 6 positions are excellent leaving groups for nucleophilic substitution reactions, allowing for the introduction of a wide range of functional groups.

Synthesis of Thieno[3,2-c]pyridine Derivatives

One notable application of **Ethyl 4,6-dichloronicotinate** is in the synthesis of thieno[3,2-c]pyridine derivatives. While the primary reported activity for some of these compounds is antibacterial, the core structure is of interest in agrochemical research.[3]

Logical Relationship for Synthesis:



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Caption: Synthetic logic for thienopyridine-based agrochemicals.

Further research is ongoing to explore the full potential of **Ethyl 4,6-dichloronicotinate** as a precursor for novel and effective agrochemicals. Its versatile reactivity and commercial availability make it an attractive starting material for the development of new crop protection agents.

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